

Application Notes and Protocols for MeOSuc-Gly-Leu-Phe-AMC Chymotrypsin Assay

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Compound of Interest

Compound Name: MeOSuc-Gly-Leu-Phe-AMC

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Introduction

Chymotrypsin, a key serine protease, plays a crucial role in protein digestion by selectively cleaving peptide bonds on the C-terminal side of large hydrophobic amino acids such as tyrosine, tryptophan, and phenylalanine.[1][2] Its activity is fundamental in various physiological processes, and its dysregulation is implicated in several pathological conditions. The **MeOSuc-Gly-Leu-Phe-AMC** (Methoxy-Succinyl-Glycyl-Leucyl-Phenylalanyl-7-Amino-4-Methylcoumarin) assay provides a sensitive and continuous fluorometric method for quantifying chymotrypsin activity. This assay is widely employed in basic research to study enzyme kinetics and in drug development for the screening of potential chymotrypsin inhibitors.[3]

The assay utilizes a synthetic peptide substrate, **MeOSuc-Gly-Leu-Phe-AMC**, which is specifically recognized and cleaved by chymotrypsin. The substrate itself is non-fluorescent. However, upon enzymatic cleavage after the phenylalanine residue, the highly fluorescent 7-Amino-4-Methylcoumarin (AMC) molecule is released.[1][4] The resulting increase in fluorescence intensity, measured at an excitation wavelength of 360-380 nm and an emission wavelength of 440-460 nm, is directly proportional to the chymotrypsin activity.[1][4]

Principle of the Assay

The core of the assay is the enzymatic hydrolysis of the fluorogenic substrate by chymotrypsin. The reaction releases the fluorophore AMC, leading to a measurable increase in fluorescence. The rate of this increase is a direct measure of the enzyme's activity.

Reaction:

MeOSuc-Gly-Leu-Phe-AMC (non-fluorescent) + Chymotrypsin → MeOSuc-Gly-Leu-Phe + AMC (fluorescent)

Quantitative Data Summary

The following tables provide key quantitative parameters for the chymotrypsin assay using a fluorogenic AMC-based substrate. Note that while the specific kinetic constants for **MeOSuc-Gly-Leu-Phe-AMC** are not readily available in all literature, the values for a structurally similar and commonly used substrate, Suc-Ala-Ala-Pro-Phe-AMC, are provided as a reference.^[1] Researchers should determine the specific K_m value empirically for their experimental setup.

Table 1: Reagent and Sample Recommendations

Component	Stock Concentration	Final Concentration	Notes
MeOSuc-Gly-Leu-Phe-AMC	10 mM in DMSO	10-100 μ M	Optimal concentration should be determined, ideally around the K_m value.
Chymotrypsin	1 mg/mL in 1 mM HCl	1-10 nM	The optimal enzyme concentration depends on the assay window and should be determined empirically. [1]
Assay Buffer	1X	1X	e.g., 50 mM Tris, 100 mM NaCl, pH 8.0. [1]
Test Compound (Inhibitor)	Varies	Varies	Dissolve in a suitable solvent (e.g., DMSO) and include a vehicle control.
Cell/Tissue Lysate	5-20 mg/mL protein	5-20 μ l per well	For measurement of chymotrypsin activity in biological samples. [2]

Table 2: Kinetic and Spectroscopic Parameters (Reference Substrate: Suc-Ala-Ala-Pro-Phe-AMC)

Parameter	Value	Reference
Michaelis Constant (K_m)	15 μ M	[1]
Catalytic Constant (k_{cat})	1.5 s ⁻¹	[1]
Excitation Wavelength (λ_{ex})	360-380 nm	[1]
Emission Wavelength (λ_{em})	440-460 nm	[1]

Experimental Protocols

This section details the methodology for performing the **MeOSuc-Gly-Leu-Phe-AMC** chymotrypsin assay in a 96-well plate format.

Materials and Reagents

- **MeOSuc-Gly-Leu-Phe-AMC** substrate
- Chymotrypsin (bovine pancreas)
- Assay Buffer (e.g., 50 mM Tris-HCl, 100 mM NaCl, pH 8.0)
- Dimethyl sulfoxide (DMSO)
- 96-well black, flat-bottom microplates
- Fluorescence microplate reader with excitation and emission filters for ~380 nm and ~460 nm, respectively.[\[2\]](#)
- Chymotrypsin inhibitor (optional, for control experiments)

Reagent Preparation

- **Substrate Stock Solution (10 mM):** Dissolve the appropriate amount of **MeOSuc-Gly-Leu-Phe-AMC** in DMSO to make a 10 mM stock solution. Store in aliquots at -20°C, protected from light. Avoid repeated freeze-thaw cycles.
- **Chymotrypsin Stock Solution (1 mg/mL):** Prepare a 1 mg/mL stock solution of chymotrypsin in 1 mM HCl. Aliquot and store at -80°C. For immediate use, dilute to the desired concentration in cold assay buffer.[\[1\]](#)
- **Assay Buffer (1X):** Prepare a solution of 50 mM Tris and 100 mM NaCl in deionized water. Adjust the pH to 8.0 with HCl. Filter and store at 4°C.[\[1\]](#)

Assay Procedure

- **Plate Setup:** Design the plate layout to include wells for blanks (no enzyme), positive controls (enzyme and substrate), and experimental samples (enzyme, substrate, and test

compounds).

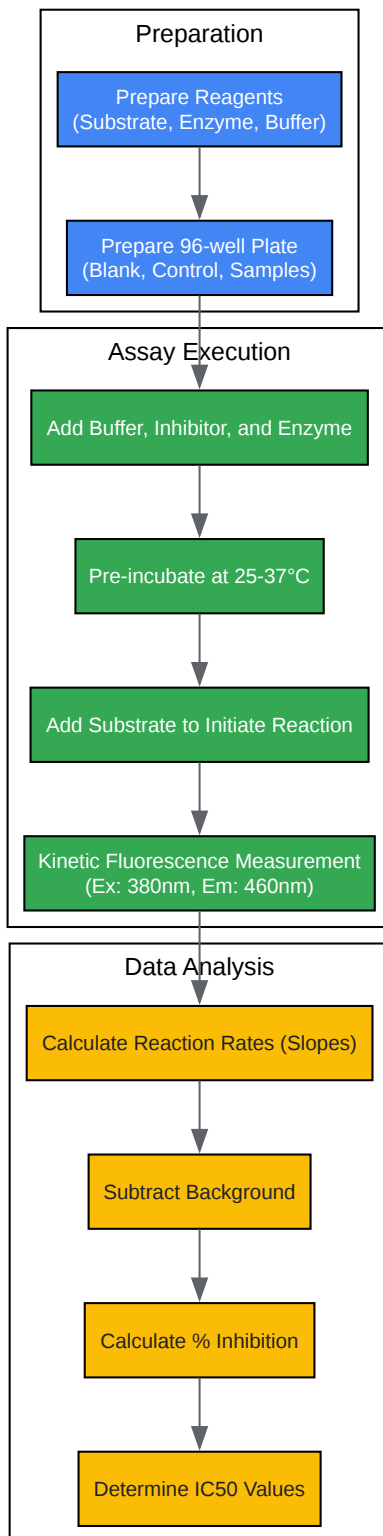
- Reagent Addition:
 - Add 50 µL of assay buffer to all wells.
 - Add 10 µL of the test compound (or vehicle control) to the experimental and control wells.
 - Add 20 µL of the diluted chymotrypsin solution to the appropriate wells. For the blank wells, add 20 µL of assay buffer.
 - Pre-incubate the plate at the desired temperature (e.g., 25°C or 37°C) for 10-15 minutes.
- Reaction Initiation: Add 20 µL of the **MeOSuc-Gly-Leu-Phe-AMC** working solution to all wells to start the reaction. The final volume in each well should be 100 µL.
- Fluorescence Measurement: Immediately place the plate in a pre-warmed fluorescence microplate reader. Measure the fluorescence intensity (Ex/Em = 380/460 nm) kinetically, with readings every 30-60 seconds for 15-30 minutes.[2]

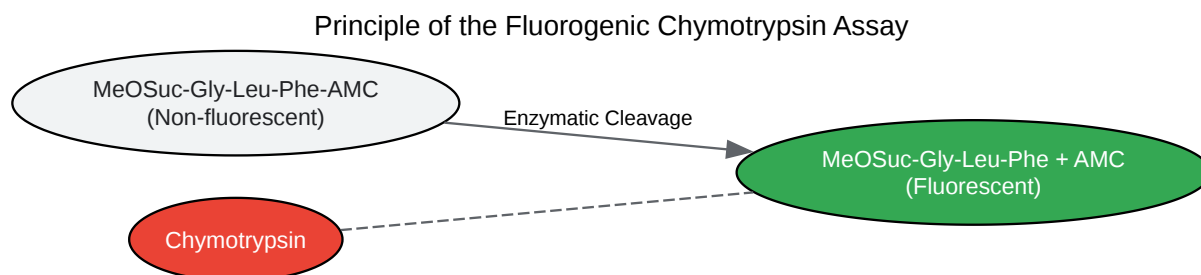
Data Analysis

- Calculate the Rate of Reaction: For each well, determine the rate of reaction (slope) from the linear portion of the fluorescence versus time plot (RFU/min).
- Subtract Background: Subtract the average rate of the blank wells from the rates of all other wells.
- Determine Percent Inhibition (for inhibitor screening):
 - $\text{Percent Inhibition} = [1 - (\text{Rate of sample} / \text{Rate of positive control})] \times 100\%$
- Calculate IC₅₀ (for inhibitor dose-response): Plot the percent inhibition against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.

Signaling Pathways and Experimental Workflows

MeOSuc-Gly-Leu-Phe-AMC Chymotrypsin Assay Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the **MeOSuc-Gly-Leu-Phe-AMC** chymotrypsin assay.



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Caption: Enzymatic cleavage of the fluorogenic substrate by chymotrypsin.

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